

Stability of Brepocitinib P-Tosylate in DMSO at different temperatures

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Compound of Interest

Compound Name: *Brepocitinib P-Tosylate*

Cat. No.: *B15612361*

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Brepocitinib P-Tosylate in DMSO: Stability and Handling Guide

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and handling of **Brepocitinib P-Tosylate** dissolved in Dimethyl Sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the integrity and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Brepocitinib P-Tosylate** stock solutions in DMSO?

A1: For optimal stability, stock solutions of **Brepocitinib P-Tosylate** in DMSO should be stored under the following conditions.^{[1][2][3]} Aliquoting the stock solution into single-use volumes is highly recommended to avoid repeated freeze-thaw cycles.^{[2][4]}

Data Presentation: Recommended Storage of **Brepocitinib P-Tosylate** in DMSO

Temperature	Storage Duration	Recommendations
-80°C	Up to 6 months	Preferred for long-term storage. [1] [2]
-20°C	Up to 1 month	Suitable for short-term storage. [1] [2] [3]
4°C	Not Recommended	Data on stability at 4°C is not available. Long-term storage at this temperature is not advised.
Room Temperature	Not Recommended	Shipped at room temperature, but long-term storage is not recommended due to lack of stability data. [1] [5]

Q2: I left my **Brepocitinib P-Tosylate** in DMSO solution at room temperature for a few hours. Is it still usable?

A2: While **Brepocitinib P-Tosylate** is shipped at ambient temperature, suggesting short-term stability, there is no quantitative data available on its stability in DMSO at room temperature for extended periods.[\[1\]](#)[\[5\]](#) For critical experiments, it is best to use a freshly prepared solution or one that has been stored appropriately at -20°C or -80°C. If you must use the solution, consider it for non-critical applications and be aware of the potential for degradation.

Q3: Can I store my working solutions of **Brepocitinib P-Tosylate** (diluted in aqueous buffer from a DMSO stock) for later use?

A3: It is not recommended to store aqueous working solutions for more than one day.[\[6\]](#) For in vivo experiments, it is advised to prepare the working solution fresh on the same day of use.[\[7\]](#) When preparing aqueous solutions from a DMSO stock, it is crucial to ensure the final DMSO concentration is low enough to be tolerated by your experimental system (typically <0.5% for cell cultures) and does not cause precipitation of the compound.[\[2\]](#)[\[5\]](#)

Q4: I'm having trouble dissolving **Brepocitinib P-Tosylate** in DMSO. What can I do?

A4: **Brepocitinib P-Tosylate** is soluble in DMSO.^[1] If you are experiencing difficulties, consider the following troubleshooting steps:

- Use fresh, high-quality DMSO: DMSO is hygroscopic and can absorb moisture from the air, which can affect solubility.^{[1][3][4]} Use a newly opened bottle of anhydrous, sterile DMSO.
- Gentle warming and sonication: To aid dissolution, you can warm the solution gently (up to 60°C) and use an ultrasonic bath.^{[1][7]}
- Vortexing: Vigorous vortexing can also help to dissolve the compound.

Troubleshooting Guide

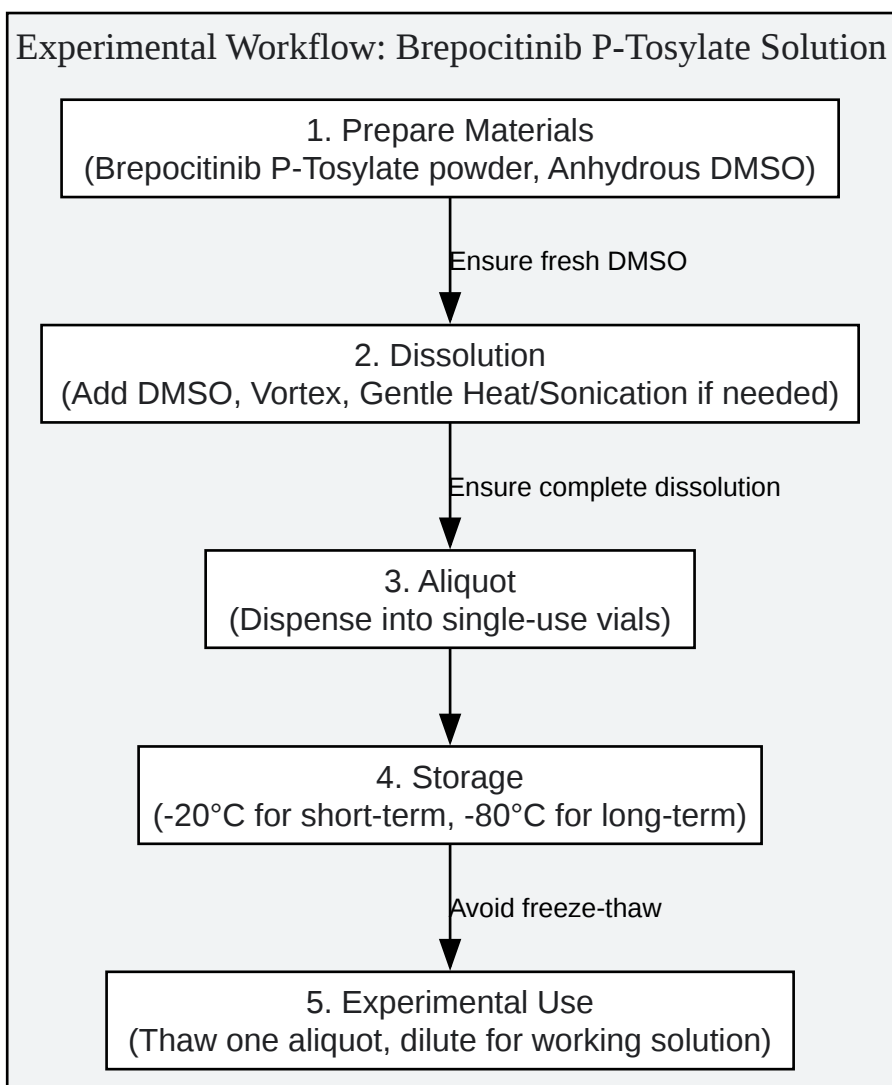
Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation in DMSO stock solution upon storage	- Solution was not fully dissolved initially.- DMSO absorbed water, reducing solubility.- Storage temperature was too high.	- Ensure complete dissolution initially by gentle warming or sonication.- Use fresh, anhydrous DMSO and store with the cap tightly sealed.- Store at -20°C or -80°C as recommended.
Precipitation when diluting DMSO stock into aqueous media	- The final concentration of Brepocitinib P-Tosylate exceeds its solubility in the aqueous buffer.- The final concentration of DMSO is too low to maintain solubility.	- Perform serial dilutions in DMSO first before adding to the aqueous medium.- Ensure the final DMSO concentration is sufficient to keep the compound in solution, while remaining compatible with your assay (e.g., <0.5%).
Inconsistent experimental results	- Degradation of Brepocitinib P-Tosylate due to improper storage.- Repeated freeze-thaw cycles of the stock solution.	- Always store stock solutions at the recommended temperatures.- Prepare single-use aliquots of the stock solution to avoid freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of **Brepocitinib P-Tosylate** Stock Solution in DMSO

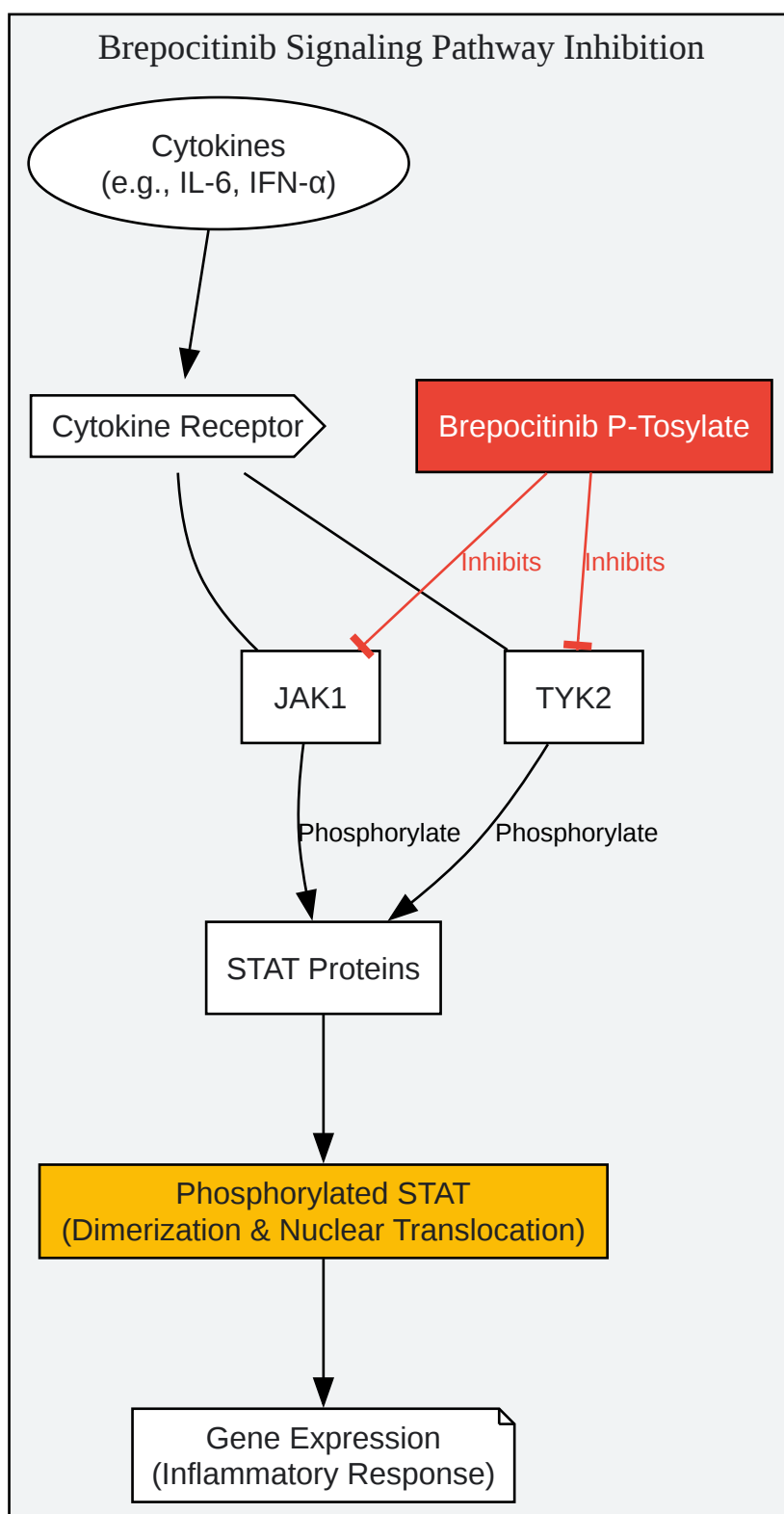
- Preparation: Allow the vial of **Brepocitinib P-Tosylate** powder to equilibrate to room temperature before opening to minimize moisture condensation.
- Solvent Addition: Add the required volume of fresh, anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 50 mg/mL).^[1]
- Dissolution: Vortex the solution vigorously. If necessary, gently warm the vial (up to 60°C) and/or place it in an ultrasonic bath until the compound is completely dissolved.^[1] Visually inspect the solution to ensure there are no undissolved particles.
- Aliquoting and Storage: Dispense the stock solution into single-use, tightly sealed vials. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][2][3]}

Visualizations



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Caption: Workflow for preparing and storing **Brepocitinib P-Tosylate** in DMSO.



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